

Application Notes and Protocols for SPOP-IN-6b in Ubiquitination Assays

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Compound of Interest

Compound Name: **SPOP-IN-6b**

Cat. No.: **B610950**

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Introduction

Speckle-type POZ protein (SPOP) is a substrate adaptor protein for the Cullin-3 (CUL3)-based E3 ubiquitin ligase complex, known as CRL3-SPOP.[1][2][3] This complex plays a critical role in cellular protein homeostasis by targeting a variety of proteins for ubiquitination and subsequent proteasomal degradation.[1][2] Dysregulation of SPOP function is implicated in various cancers, making it an attractive therapeutic target. **SPOP-IN-6b** is a small molecule inhibitor of SPOP that has been shown to disrupt the interaction between SPOP and its substrates, thereby inhibiting ubiquitination. These application notes provide a comprehensive guide for utilizing **SPOP-IN-6b** in in vitro ubiquitination assays to study the CRL3-SPOP E3 ligase activity and to characterize the inhibitory potential of **SPOP-IN-6b** and other related compounds.

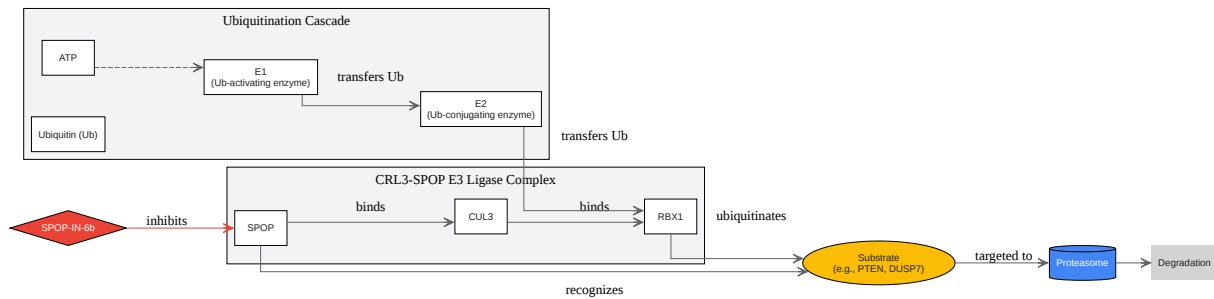
Data Presentation

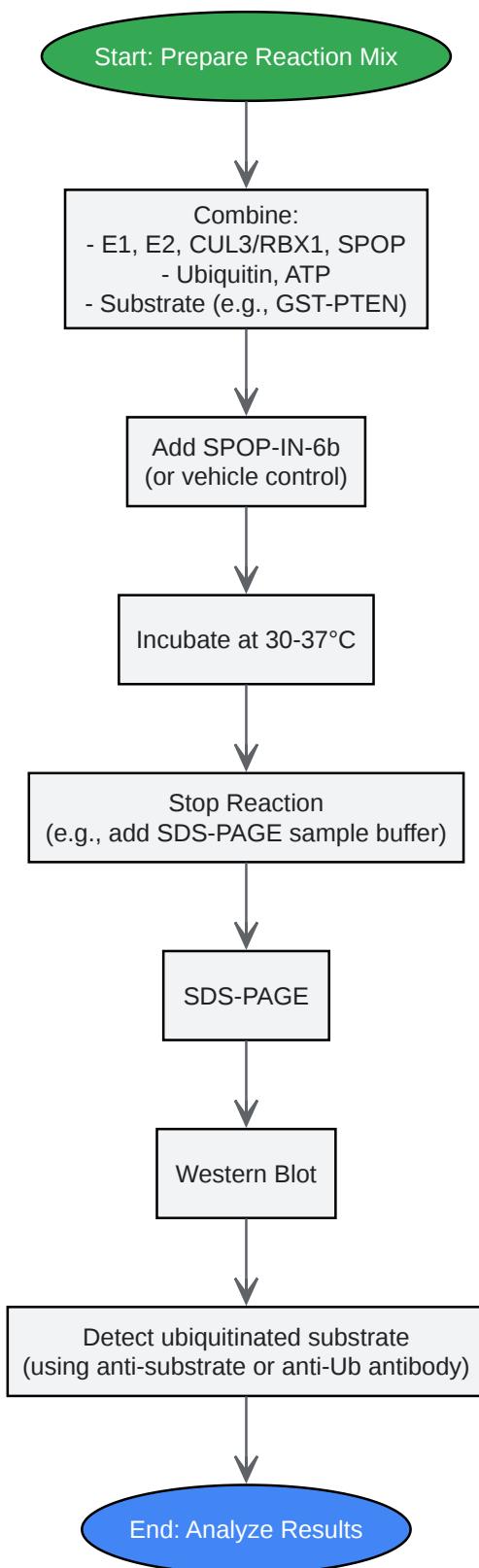
The inhibitory activity of **SPOP-IN-6b** has been characterized in various cancer cell lines. The following table summarizes the reported half-maximal inhibitory concentration (IC50) values.

Cell Line	Cancer Type	IC50 (μM)	Reference
A498	Kidney Cancer	2.7	
Caki-2	Kidney Cancer	2-10.2	
Ketr-3	Kidney Cancer	2-10.2	
769-P	Kidney Cancer	2-10.2	
OS-RC-2	Kidney Cancer	5.8	
786-0	Kidney Cancer	2-10.2	
General	SPOP Inhibition	3.58	

Signaling Pathway and Experimental Workflow

To visualize the key molecular interactions and the overall experimental process, the following diagrams are provided.





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References

- 1. The ubiquitin ligase adaptor SPOP in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ubiquitination Assay - Profacgen [profacgen.com]
- 3. SPOP promotes ubiquitination and degradation of LATS1 to enhance kidney cancer progression - PMC [pmc.ncbi.nlm.nih.gov]
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